

Essential Guide to the Safe Disposal of NCS-382 Sodium Salt

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Compound of Interest

Compound Name: NCS-382 sodium

CAS No.: 639070-43-2

Cat. No.: B1234372

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This document provides critical safety and logistical information for the proper disposal of **NCS-382 sodium** salt, a γ -Hydroxybutyrate (GHB) receptor antagonist used in research. The following procedures are based on general best practices for handling specialized research chemicals. Due to the absence of a comprehensive Safety Data Sheet (SDS) in public databases, users must consult with their institution's Environmental Health and Safety (EHS) department to ensure full compliance with local, state, and federal regulations.

Chemical and Physical Properties

The table below summarizes the known quantitative data for **NCS-382 sodium** salt, compiled from various chemical suppliers. This information is crucial for a preliminary risk assessment.

Property	Value	Reference
CAS Number	131733-92-1	[1][2][3]
Molecular Formula	C ₁₃ H ₁₃ NaO ₃	[2][3]
Molecular Weight	240.23 g/mol	[3]
Formal Name	2-(5,7,8,9-tetrahydro-5-hydroxy-6H-benzocyclohepten-6-ylidene)-acetic acid, monosodium salt	[1]
Solubility (PBS, pH 7.2)	10 mg/mL	[1]
Solubility (DMF)	20 mg/mL	[1]
Solubility (DMSO)	12 mg/mL	[1]
Solubility (Ethanol)	5 mg/mL	[1]

Experimental Protocols: General Disposal Procedure

The following protocol outlines a standard operational workflow for the disposal of research chemicals like **NCS-382 sodium** salt. This is a generalized guide and must be adapted to your institution's specific requirements.

Step 1: Personal Protective Equipment (PPE) and Engineering Controls

- Always handle **NCS-382 sodium** salt inside a certified chemical fume hood.
- Wear standard personal protective equipment (PPE), including a lab coat, safety goggles, and appropriate chemical-resistant gloves (e.g., nitrile).

Step 2: Waste Segregation and Collection

- Solid Waste: Collect any solid **NCS-382 sodium** salt, along with contaminated consumables (e.g., weigh boats, gloves, pipette tips), in a dedicated, puncture-resistant container lined with a heavy-duty plastic bag.

- Liquid Waste: Collect all solutions containing **NCS-382 sodium** salt in a clearly labeled, chemically compatible, and sealable waste container. Do not mix with other waste streams unless explicitly permitted by your EHS department. Common practice is to separate halogenated and non-halogenated solvent wastes.
- Sharps Waste: Needles, syringes, or contaminated broken glassware must be disposed of in a designated sharps container.

Step 3: Waste Container Labeling

- Label all waste containers clearly with the words "Hazardous Waste."
- Identify the full chemical name: "NCS-382, Sodium Salt" and its CAS number: "131733-92-1."
- List all components of a mixture, including solvents, with their approximate concentrations or volumes.
- Indicate the date when waste was first added to the container.

Step 4: Storage of Chemical Waste

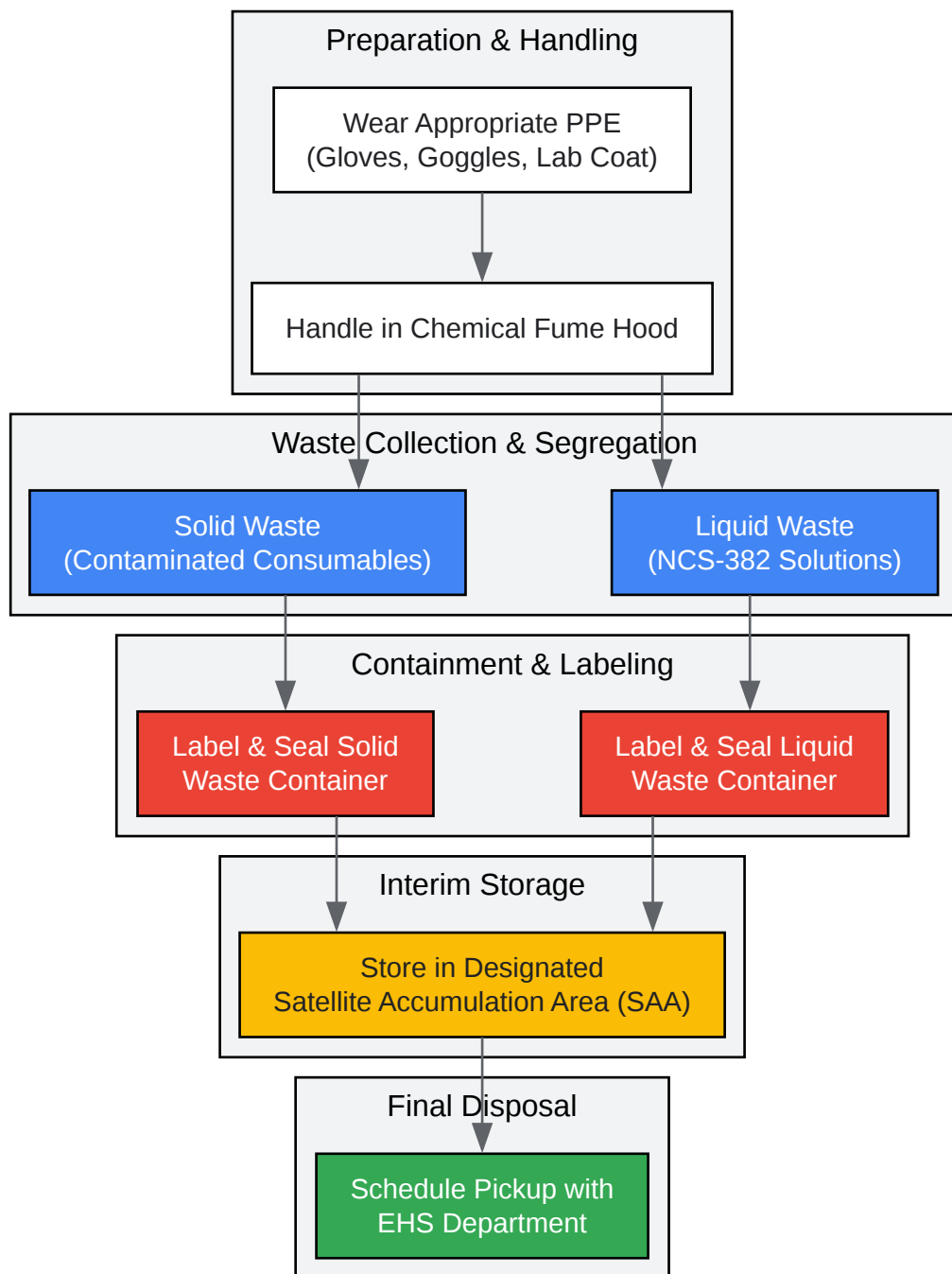
- Store waste containers in a designated and secure Satellite Accumulation Area (SAA) that is at or near the point of generation.
- Ensure the storage area is well-ventilated and away from incompatible materials.
- Keep waste containers securely capped at all times, except when adding waste.

Step 5: Arranging for Final Disposal

- Once the waste container is full or is no longer being used, contact your institution's EHS department to schedule a waste pickup.
- Do not dispose of **NCS-382 sodium** salt down the drain or in the regular trash.

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **NCS-382 sodium** salt, from initial handling to final collection by EHS personnel.



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Caption: General workflow for the safe disposal of **NCS-382 sodium** salt.

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